

Essential Safety and Logistical Information for Handling MAP855

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MAP855

Cat. No.: B10827909

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This document provides critical, immediate safety and logistical guidance for the handling and disposal of **MAP855**, a potent and selective MEK1/2 kinase inhibitor. Adherence to these procedures is essential to ensure personal safety and maintain a secure laboratory environment.

Compound Data and Storage

Proper storage and handling of **MAP855** are crucial for maintaining its stability and efficacy. The following table summarizes key quantitative data for this compound.

Property	Value	Source
Molecular Weight	564.97 g/mol	[1]
Formula	C ₂₈ H ₂₃ ClF ₂ N ₆ O ₃	[1]
CAS Number	1660107-77-6	[1]
Solubility	≥ 60 mg/mL in DMSO	[1]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[1]
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month	[1]

Personal Protective Equipment (PPE)

Given that **MAP855** is a potent kinase inhibitor, a comprehensive approach to personal protection is mandatory to prevent exposure. The following PPE is required when handling **MAP855**, particularly in its powdered form.

PPE Category	Item	Specifications
Eye Protection	Safety Goggles with Side Shields	Must be worn at all times in the designated handling area.
Hand Protection	Nitrile Gloves	Double gloving is required.
Body Protection	Laboratory Coat	A disposable, fluid-resistant gown is recommended.
Respiratory Protection	N95 or higher-rated respirator	Required when handling the compound as a powder outside of a certified chemical fume hood or biological safety cabinet.

Experimental Protocols: Safe Handling and Disposal

Handling Powdered **MAP855**:

- Preparation: All weighing and initial dilutions of powdered **MAP855** must be conducted in a certified chemical fume hood or a Class II Biological Safety Cabinet to minimize inhalation risk. The work surface should be lined with absorbent, plastic-backed paper.
- Weighing: Use a dedicated, calibrated analytical balance inside the containment unit. Handle the container with care to avoid generating dust.
- Dissolving: When preparing solutions, slowly add the solvent to the solid to prevent splashing. If necessary, gentle heating and/or sonication can be used to aid dissolution.[2]
- Labeling: Clearly label all solutions with the compound name, concentration, solvent, date, and user's initials.

Disposal Plan:

- **Waste Segregation:** All materials contaminated with **MAP855**, including disposable PPE, pipette tips, and absorbent paper, must be segregated as hazardous chemical waste.
- **Waste Containers:** Use designated, clearly labeled, and sealed containers for **MAP855** waste.
- **Decontamination:** Decontaminate all non-disposable equipment that has come into contact with **MAP855**. A recommended procedure is to wash the equipment three times with a mild detergent solution and then rinse with water.
- **Final Disposal:** Arrange for the disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) office.

Emergency Procedures

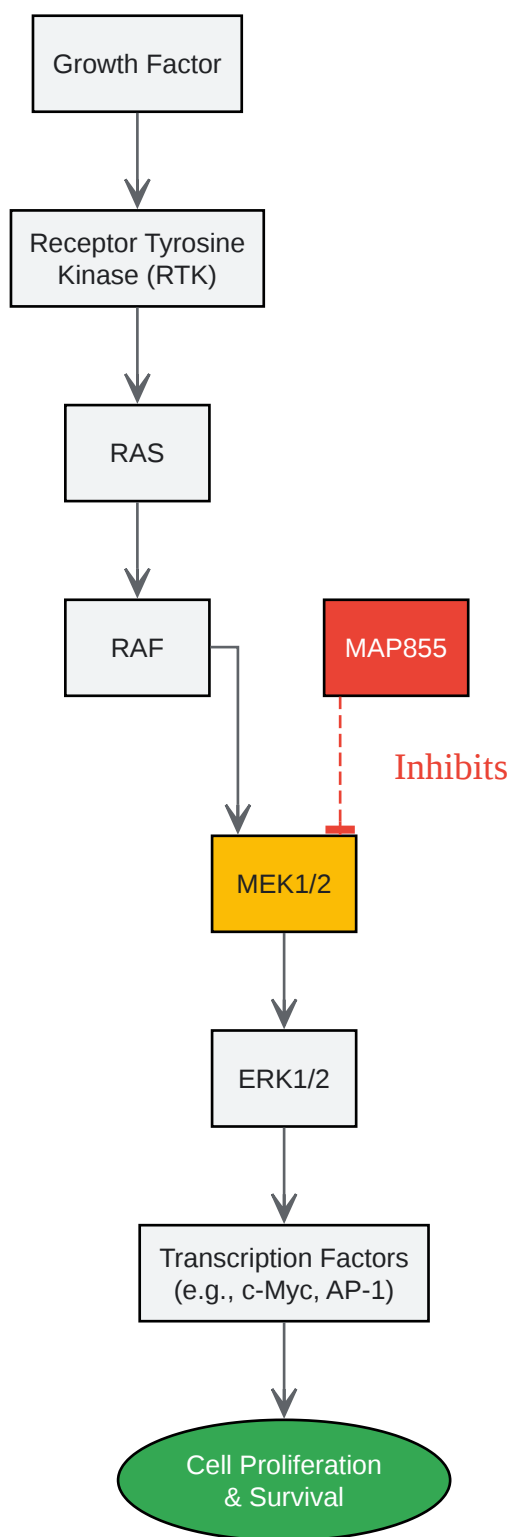
Immediate and appropriate action is critical in the event of an emergency.

Emergency Situation	Immediate Action
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
Eye Contact	Immediately flush eyes with a gentle, steady stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
Inhalation	Move to fresh air immediately. If breathing is difficult, administer oxygen. Seek medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Spill	Evacuate the immediate area. Alert others and secure the location. If the spill is large or you are not trained to handle it, contact your institution's EHS office immediately. For small spills, wear appropriate PPE, cover the spill with absorbent material, and clean the area with a suitable decontaminating agent.

Visualizing Key Processes

MAPK/ERK Signaling Pathway and **MAP855**'s Mechanism of Action

MAP855 is an inhibitor of MEK1/2, which are key components of the MAPK/ERK signaling pathway. This pathway is crucial in regulating cell proliferation, differentiation, and survival. In many cancers, this pathway is overactive, leading to uncontrolled cell growth. **MAP855**'s inhibition of MEK1/2 blocks the downstream signaling to ERK1/2, thereby inhibiting the proliferative effects of this pathway.

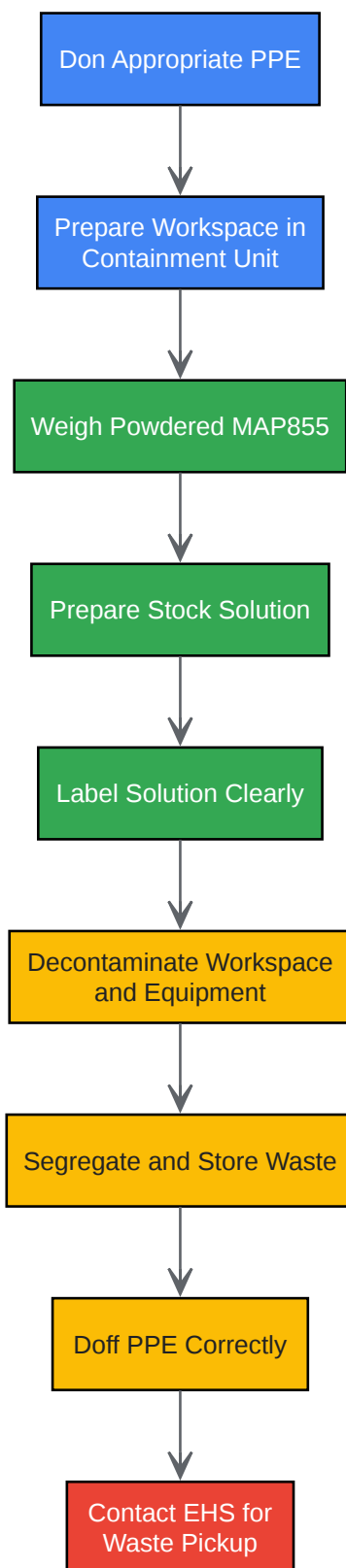


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Caption: The MAPK/ERK signaling pathway and the inhibitory action of **MAP855** on MEK1/2.

Experimental Workflow for Safe Handling of **MAP855**

The following workflow outlines the key steps for safely handling **MAP855** in a laboratory setting.



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Caption: A step-by-step workflow for the safe handling and disposal of **MAP855**.

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References

- 1. abmole.com [abmole.com]
- 2. medchemexpress.com [medchemexpress.com]
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Email: info@benchchem.com